

# Environmental Fate and Persistence of Drazoxolon in Soil: A Technical Guide

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## Compound of Interest

Compound Name: Drazoxolon

Cat. No.: B15551554

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Disclaimer: **Drazoxolon** is an obsolete oxazole fungicide, and as such, extensive recent data on its environmental fate and persistence in soil is limited. This guide synthesizes available information on **Drazoxolon** and supplements it with data on the broader class of oxazole and isoxazole fungicides to provide a comprehensive overview for researchers, scientists, and drug development professionals. The information regarding related fungicide classes should be interpreted as indicative of potential behavior and not as a direct substitute for **Drazoxolon**-specific data.

## Introduction

**Drazoxolon**, chemically known as 4-(2-chlorophenylhydrazono)-3-methyl-5-isoxazolone, was historically used as a foliar fungicide to control a range of fungal diseases on various crops.<sup>[1]</sup> Understanding the environmental fate and persistence of such compounds in soil is crucial for assessing potential long-term environmental impacts. The key processes governing the environmental fate of pesticides like **Drazoxolon** in soil are degradation, sorption, and mobility (leaching). These processes are influenced by the physicochemical properties of the pesticide, soil characteristics, and environmental conditions.

## Physicochemical Properties of Drazoxolon

A summary of the known physicochemical properties of **Drazoxolon** is presented in Table 1. These properties are fundamental to understanding its behavior in the soil environment.

Table 1: Physicochemical Properties of **Drazoxolon**

Property	Value	Reference
Chemical Formula	C <sub>10</sub> H <sub>8</sub> ClN <sub>3</sub> O <sub>2</sub>	[2]
Molecular Weight	237.64 g/mol	[2]
CAS Registry Number	5707-69-7	[3]
Appearance	White, odorless amorphous powder	[No specific citation found]
Water Solubility	Information not available	
Vapor Pressure	Information not available	
Log Kow (Octanol-Water Partition Coefficient)	Information not available	

## Environmental Fate in Soil

The environmental fate of **Drazoxolon** in soil is determined by a combination of degradation, sorption, and transport processes.

## Degradation and Persistence

Degradation is the breakdown of a pesticide in the environment, and its rate is often expressed as a half-life (DT<sub>50</sub>), the time it takes for 50% of the initial concentration to dissipate.[4] Pesticide degradation in soil can occur through microbial and abiotic (e.g., hydrolysis, photolysis) pathways.[5]

Specific quantitative data on the soil half-life of **Drazoxolon** is not readily available in the reviewed literature. However, for the broader class of azole fungicides, persistence in soil can be highly variable. For instance, some azole fungicides are reported to be resistant to microbial degradation.[6] The persistence of a pesticide is generally categorized as low (<16-day half-life), moderate (16-59 days), or high (>60 days).[4] Given the lack of specific data, a precautionary approach would be to consider the potential for moderate to high persistence for **Drazoxolon** in the absence of contrary evidence.

Table 2: Representative Soil Half-Life Data for Azole Fungicides (for comparative purposes)

Fungicide (Class)	Typical Soil Half-Life (DT <sub>50</sub> ) in days	Conditions	Reference
Tebuconazole (Triazole)	50 - 468	Field	[No specific citation found]
Fluconazole (Triazole)	Very persistent	Laboratory	[7]
Propiconazole (Triazole)	40 - 365	Field	[No specific citation found]

## Sorption and Mobility

Sorption is the process by which a pesticide binds to soil particles, which significantly influences its mobility and availability for degradation or uptake by organisms. The organic carbon-water partition coefficient (K<sub>oc</sub>) is a key parameter used to predict the potential for a pesticide to move with water in soil. A higher K<sub>oc</sub> value indicates stronger binding to soil and lower mobility.

Specific K<sub>oc</sub> or K<sub>d</sub> (soil-water partition coefficient) values for **Drazoxolon** are not available in the public domain. For oxazole and other azole fungicides, sorption is influenced by soil properties such as organic matter content and pH. Generally, fungicides with lower water solubility and higher Log K<sub>ow</sub> values tend to have higher K<sub>oc</sub> values and are less mobile.

The potential for leaching can be qualitatively assessed using the Groundwater Ubiquity Score (GUS), which is calculated from the pesticide's half-life and K<sub>oc</sub>. Without these values for **Drazoxolon**, a definitive assessment of its leaching potential cannot be made.

Table 3: Representative Soil Sorption Data for Azole Fungicides (for comparative purposes)

Fungicide (Class)	Koc (mL/g)	Mobility Class	Reference
Tebuconazole (Triazole)	766 - 4,557	Slight to Immobile	[No specific citation found]
Propiconazole (Triazole)	1,778 - 4,168	Slight to Immobile	[No specific citation found]
Myclobutanil (Triazole)	485 - 1,800	Low to Slight	[No specific citation found]

## Experimental Protocols

Detailed experimental protocols specifically for studying the environmental fate of **Drazoxolon** in soil are not readily available. However, standardized methods are widely used for assessing the degradation and sorption of pesticides.

### Soil Half-Life Determination (General Protocol)

The determination of a pesticide's half-life in soil is typically conducted through laboratory or field dissipation studies.<sup>[4]</sup>

Objective: To determine the rate of degradation of a pesticide in soil under controlled laboratory or field conditions.

Methodology:

- **Soil Selection:** Use of one or more soil types with varying characteristics (e.g., texture, organic matter content, pH).
- **Spiking:** A known concentration of the pesticide is applied to the soil samples.
- **Incubation:** Soil samples are incubated under controlled conditions of temperature, moisture, and light (for laboratory studies) or exposed to ambient conditions (for field studies).
- **Sampling:** Soil samples are collected at various time intervals.
- **Extraction:** The pesticide is extracted from the soil samples using an appropriate solvent.

- **Analysis:** The concentration of the pesticide in the extracts is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) coupled with a mass spectrometer (MS).
- **Data Analysis:** The dissipation of the pesticide over time is plotted, and the half-life is calculated using first-order kinetics.[8]



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Caption: Workflow for determining the soil half-life of a pesticide.

## Soil Sorption (Koc) Determination (General Protocol)

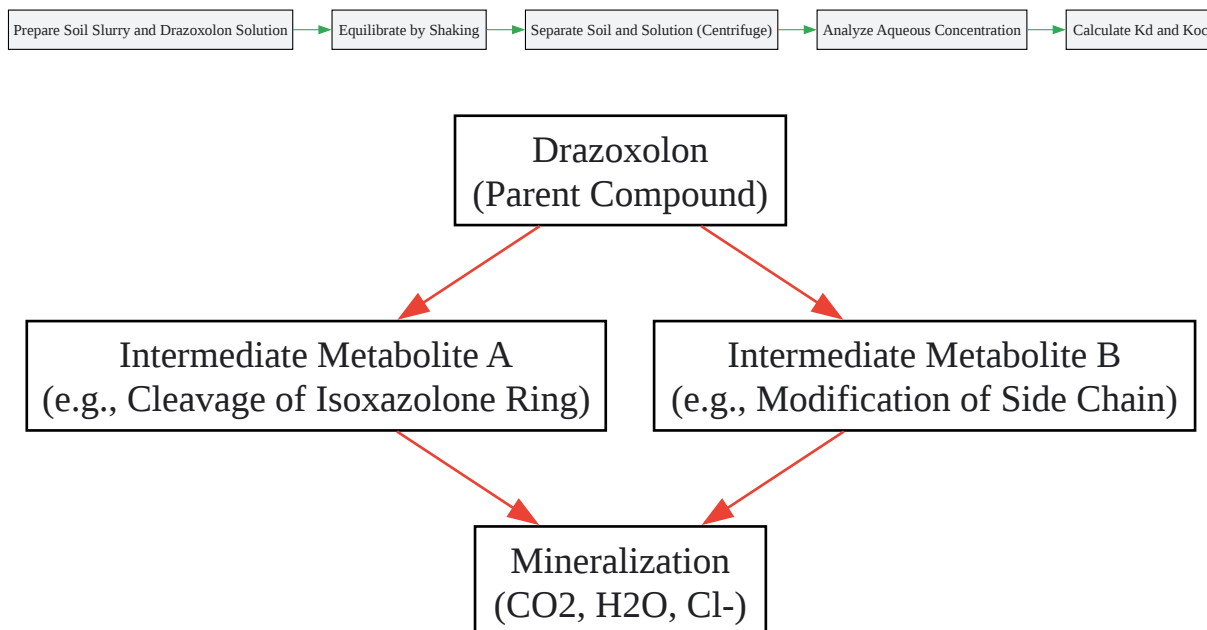
The batch equilibrium method is a common laboratory procedure for determining the soil sorption coefficient (Koc).[9]

**Objective:** To determine the extent to which a pesticide partitions between the soil and water phases.

**Methodology:**

- **Soil and Solution Preparation:** Prepare a series of soil suspensions and pesticide solutions of known concentrations.
- **Equilibration:** Mix the soil suspensions with the pesticide solutions and shake for a predetermined time to reach equilibrium.
- **Centrifugation:** Separate the soil and water phases by centrifugation.
- **Analysis:** Determine the concentration of the pesticide remaining in the aqueous phase.
- **Calculation:** The amount of pesticide sorbed to the soil is calculated by difference. The soil-water partition coefficient ( $K_d$ ) is calculated as the ratio of the pesticide concentration in the

soil to the concentration in the water at equilibrium. The Koc is then calculated by normalizing the Kd value to the organic carbon content of the soil.[10]



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